

5-Methyl-2-pyridinesulfonamide chemical properties

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 5-Methyl-2-pyridinesulfonamide

Cat. No.: B143914

[Get Quote](#)

An In-Depth Technical Guide to **5-Methyl-2-pyridinesulfonamide**: Properties, Synthesis, and Applications

Introduction

5-Methyl-2-pyridinesulfonamide is a heterocyclic organic compound that has garnered interest within the scientific community, particularly in the fields of medicinal chemistry and synthetic organic chemistry. Its structure, which combines a pyridine ring, a sulfonamide functional group, and a methyl substituent, makes it a versatile building block for the synthesis of more complex molecules. The sulfonamide moiety is a well-established pharmacophore found in a wide array of therapeutic agents, known for its ability to mimic a peptide bond and participate in hydrogen bonding with biological targets.^{[1][2]} This guide provides a comprehensive overview of the chemical properties, synthesis, and key applications of **5-Methyl-2-pyridinesulfonamide**, tailored for researchers and professionals in drug development.

Part 1: Core Physicochemical and Structural Properties

The unique chemical behavior of **5-Methyl-2-pyridinesulfonamide** is a direct result of its molecular architecture. The electron-withdrawing nature of the sulfonamide group and the aromaticity of the pyridine ring, modulated by the electron-donating methyl group, dictate its reactivity and physical characteristics.

Structural and Chemical Identity

The molecule consists of a pyridine ring substituted at the 2-position with a sulfonamide group ($-\text{SO}_2\text{NH}_2$) and at the 5-position with a methyl group ($-\text{CH}_3$).[\[1\]](#)

Caption: Chemical structure of **5-Methyl-2-pyridinesulfonamide**.

Physicochemical Data Summary

The compound's properties make it a solid at room temperature with moderate solubility in polar organic solvents, attributable to the hydrogen bonding capacity of the sulfonamide group. [\[1\]](#)

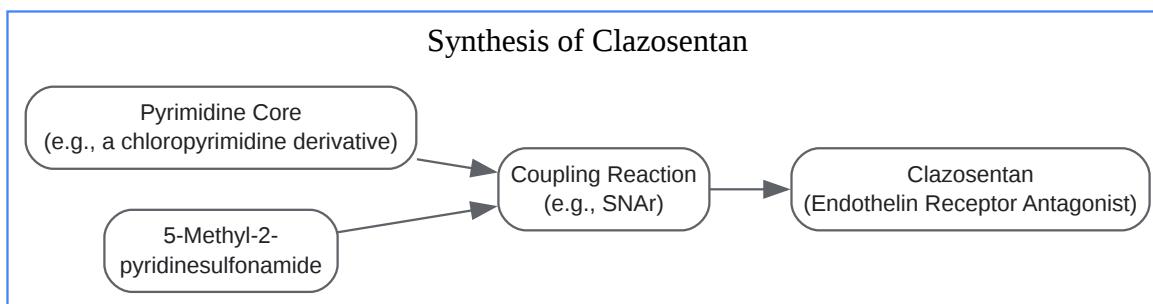
Property	Value	Source(s)
CAS Number	65938-77-4	[3] [4]
Molecular Formula	$\text{C}_6\text{H}_8\text{N}_2\text{O}_2\text{S}$	[1] [3] [4]
Molecular Weight	172.20 g/mol	[4] [5]
Appearance	White solid / powder	[1]
Melting Point	127-132 °C	[5]
Topological Polar Surface Area (TPSA)	73.05 - 81.4 Å ²	[3] [4]
LogP	0.037 - 0.1	[3] [4]
Hydrogen Bond Donors	1	[4]
Hydrogen Bond Acceptors	3 - 4	[4] [5]
Rotatable Bonds	1	[4]
SMILES	<chem>Cc1ccc(nc1)S(=O)(=O)N</chem>	[1] [3]
InChIKey	HXURYNQXMBRJLU- UHFFFAOYSA-N	[3]

Part 2: Synthesis and Reactivity

While specific, detailed synthetic procedures for **5-Methyl-2-pyridinesulfonamide** are not extensively published in peer-reviewed literature, a plausible and efficient synthesis can be designed based on established organosulfur chemistry.

Proposed Synthetic Pathway

A common route to arylsulfonamides involves the conversion of a corresponding thiol or sulfonyl chloride. A logical pathway for **5-Methyl-2-pyridinesulfonamide** would start from 2-amino-5-methylpyridine.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. CAS 65938-77-4: 5-methylpyridine-2-sulfonamide [cymitquimica.com]
- 2. Synthesis and crystal structure of N-(5-acetyl-4-methylpyrimidin-2-yl)benzenesulfonamide - PMC [pmc.ncbi.nlm.nih.gov]
- 3. 5-Methyl-2-pyridinesulfonamide | C6H8N2O2S | CID 3614199 - PubChem [pubchem.ncbi.nlm.nih.gov]

- 4. chemscene.com [chemscene.com]
- 5. echemi.com [echemi.com]
- To cite this document: BenchChem. [5-Methyl-2-pyridinesulfonamide chemical properties]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b143914#5-methyl-2-pyridinesulfonamide-chemical-properties\]](https://www.benchchem.com/product/b143914#5-methyl-2-pyridinesulfonamide-chemical-properties)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com